

# A Technical Guide to the Physical Characteristics of Deuterated Octanal

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## Compound of Interest

Compound Name: Octanal - d2

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This technical guide provides a comprehensive overview of the known physical and chemical characteristics of deuterated octanal, with a specific focus on octanal-d16. This document is intended to serve as a resource for researchers and professionals in drug development and other scientific fields who utilize isotopically labeled compounds. The guide summarizes available quantitative data, outlines relevant experimental protocols for characterization, and visualizes a key biological pathway in which octanal is involved.

## Introduction to Deuterated Octanal

Deuterated octanal, particularly its fully deuterated form, octanal-d16, is an isotopically labeled version of octanal where all sixteen hydrogen atoms have been replaced by deuterium atoms. [1][2] This stable isotope labeling makes it a valuable tool in various scientific applications, including metabolic studies, pharmacokinetic research, and as an internal standard in analytical chemistry for accurate quantification of its non-deuterated counterpart.[3] The substitution of hydrogen with deuterium can lead to slight alterations in the compound's physical and chemical properties due to the kinetic isotope effect.

## Physical and Chemical Properties

While specific experimental data for the physical properties of deuterated octanal are not readily available in public literature, the following tables provide the computed properties for octanal-d16 and the experimentally determined properties for non-deuterated octanal for

comparison. It is anticipated that the physical properties of deuterated octanal will be very similar to those of its non-deuterated form.

## General Properties

Property	Deuterated Octanal (Octanal-d16)	Non-Deuterated Octanal
Chemical Formula	C <sub>8</sub> D <sub>16</sub> O	C <sub>8</sub> H <sub>16</sub> O[4][5][6][7]
Molecular Weight	144.31 g/mol [1][8]	128.21 g/mol [6][7][9][10]
Appearance	Not specified; likely a colorless to light yellow liquid	Colorless to light yellow liquid[4][5][6]
Odor	Not specified; likely similar to octanal	Strong, fruity, citrus-like odor[7]

## Quantitative Physical Characteristics

Property	Non-Deuterated Octanal
Density	0.820 - 0.825 g/mL at 20-25°C[4][5][6][10][11]
Boiling Point	169 - 171 °C[4][5][6][7][9][10]
Melting Point	12 - 15 °C[4][5][9][10]
Refractive Index	n <sub>20/D</sub> 1.417 - 1.425[4][5][6][7][9][10]

## Experimental Protocols for Characterization

The characterization of deuterated octanal involves confirming its isotopic purity and determining its physical properties. The following are standard experimental methodologies that would be employed for these purposes.

### Isotopic Purity and Structural Verification

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- <sup>1</sup>H NMR (Proton NMR): The absence of signals in the proton NMR spectrum is a primary indicator of successful deuteration.

- $^2\text{H}$  NMR (Deuterium NMR): The presence of signals in the deuterium NMR spectrum confirms the incorporation of deuterium.
- $^{13}\text{C}$  NMR (Carbon-13 NMR): This technique can be used to confirm the carbon backbone of the molecule.

#### Mass Spectrometry (MS):

- Mass spectrometry is used to determine the molecular weight of the deuterated compound, which will be higher than the non-deuterated form due to the presence of deuterium. The isotopic distribution can also be analyzed to assess the extent of deuteration.

## Determination of Physical Properties

- Density: The density of liquid deuterated octanal can be determined using a pycnometer or a digital density meter. The instrument is calibrated with a substance of known density, and then the density of the sample is measured at a controlled temperature.
- Boiling Point: The boiling point can be determined by distillation. The sample is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point.
- Melting Point: For the determination of the melting point, a sample is cooled until it solidifies and then slowly heated. The temperature range over which the solid melts to a liquid is recorded.
- Refractive Index: A refractometer is used to measure the refractive index of the liquid sample. A drop of the sample is placed on the prism of the refractometer, and the refractive index is read at a specific temperature and wavelength of light (typically the sodium D-line).

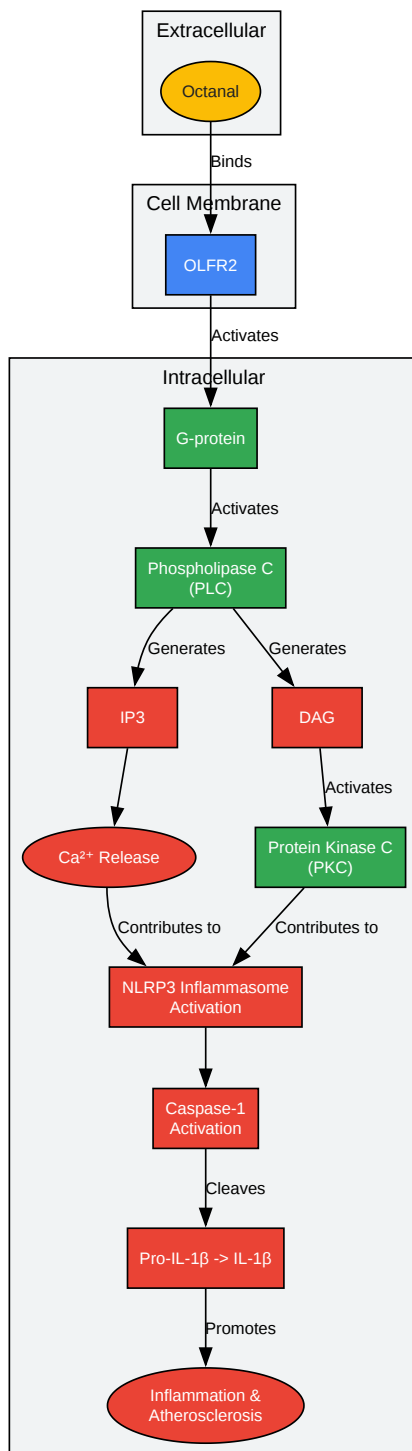
## Biological Significance and Signaling Pathway

Octanal has been identified as a ligand for olfactory receptors that are expressed outside of the nasal cavity. One such receptor is the Olfactory Receptor 2 (OLFR2), which is found in vascular macrophages. The interaction between octanal and OLFR2 has been implicated in the progression of atherosclerosis by activating an inflammatory response.

## Octanal-OLFR2 Signaling in Athero-inflammation

The following diagram illustrates the proposed signaling pathway initiated by octanal in vascular macrophages.

## Octanal-OLFR2 Signaling Pathway in Athero-inflammation

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Caption: Octanal binds to OLFR2, initiating a signaling cascade that leads to inflammation.

The binding of octanal to OLFR2 on vascular macrophages activates a G-protein-coupled signaling pathway.[12] This leads to the activation of the NLRP3 inflammasome, a multiprotein complex that plays a crucial role in the innate immune system.[12] The activated inflammasome then promotes the cleavage of pro-interleukin-1 $\beta$  (pro-IL-1 $\beta$ ) into its active, pro-inflammatory form, IL-1 $\beta$ . [12] This cytokine is a key mediator of inflammation and contributes to the development and progression of atherosclerosis.[12]

## Conclusion

Deuterated octanal is a critical tool for researchers in various scientific disciplines. While specific experimental data on its physical properties are sparse, the known characteristics of non-deuterated octanal provide a reliable reference. The established role of octanal in inflammatory signaling pathways highlights the importance of such molecules in biological research. The methodologies and information presented in this guide are intended to support the effective utilization of deuterated octanal in laboratory settings.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Characteristics of Deuterated Octanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147827#physical-characteristics-of-deuterated-octanal]

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